Application Note: LC-MS/MS Quantification of Thiamine using Thiamine-13C3 Isotope Dilution

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Compound of Interest

Compound Name:	*Thiamine-13C3 Hydrochloride*
Cat. No.:	*B12394418*

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Executive Summary & Core Directive

The "Separation" Paradox: In the analysis of Thiamine using Thiamine-13C3 as an Internal Standard (IS), the scientific objective is not chromatographic separation (resolving two distinct peaks by retention time). Rather, the goal is chromatographic co-elution followed by spectrometric separation (mass-resolution).

Because Thiamine-13C3 is a stable isotope-labeled analogue, it possesses nearly identical physicochemical properties (pKa, hydrophobicity) to endogenous Thiamine. This ensures that both the analyte and the IS experience the exact same matrix effects (ion suppression/enhancement) at the electrospray ionization source. This guide details the protocol for Isotope Dilution Mass Spectrometry (IDMS), the gold standard for quantifying polar vitamins in complex matrices.

Scientific Principles & Mechanism[1]

Why Co-elution is Critical

In LC-MS/MS, the matrix (blood, plasma, food extract) contains thousands of interfering compounds. If the IS elutes at a different time than the analyte (as with a structural analogue),

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it may not experience the same ionization suppression.

- Thiamine-13C3 (+3 Da mass shift) co-elutes with Thiamine.
- The Mass Spectrometer filters them by their specific Mass-to-Charge (m/z) ratios.
- Result: Any loss of signal due to the matrix affects both equally, maintaining the accuracy of the ratio.

The Challenge of Thiamine Retention

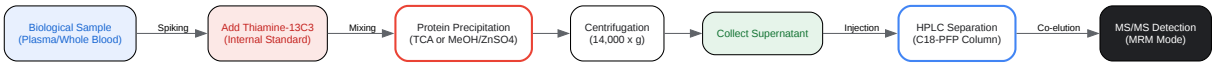
Thiamine is a highly polar, water-soluble cation (quaternary ammonium).

- Standard C18 Columns: Thiamine often elutes in the "void volume" (t0) with salts, leading to massive signal suppression.
- Solution: We utilize a Pentafluorophenyl (PFP) or HILIC (Hydrophilic Interaction Liquid Chromatography) column. This guide recommends a C18-PFP phase, which offers alternative selectivity (pi-pi interactions) to retain polar amines better than standard C18.

Visualization of Methodology

Diagram 1: Analytical Workflow

This flow illustrates the critical path from sample preparation to data acquisition, highlighting the point of Internal Standard addition.



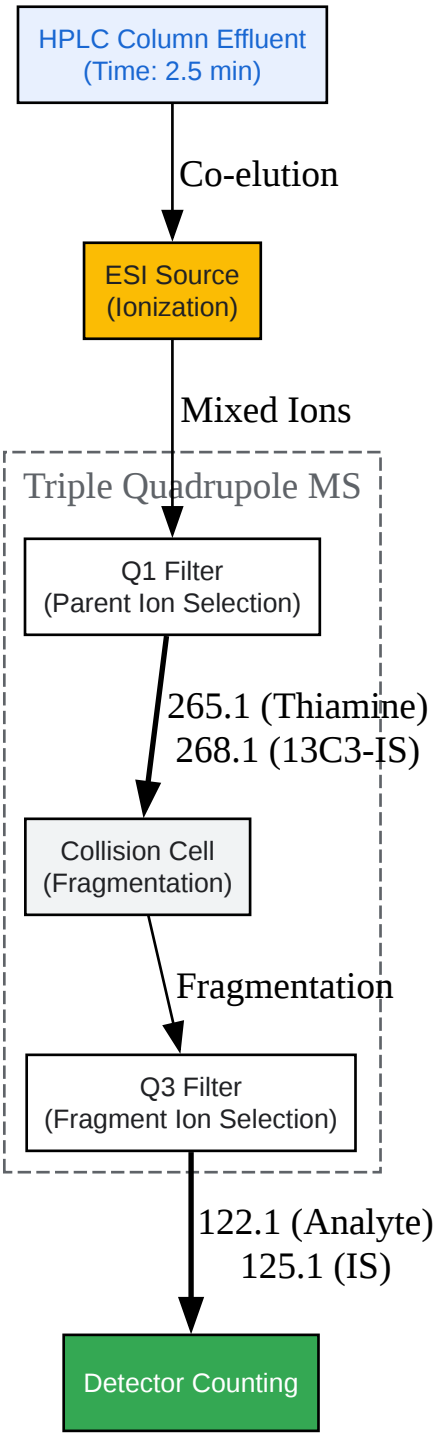
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Caption: Step-by-step IDMS workflow ensuring the Internal Standard is equilibrated before protein precipitation.

Diagram 2: Logic of Isotope Dilution (IDMS)

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This diagram explains how the Mass Spectrometer distinguishes the two co-eluting compounds.



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Caption: The MS/MS filtering process separates the co-eluting isotopologues by mass (m/z).

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Experimental Protocol

Reagents & Standards

- Thiamine Hydrochloride (Native): High purity (>99%).
- **Thiamine-13C3 Hydrochloride** (IS): Isotopic purity >99% atom 13C.
- Mobile Phase A: 10 mM Ammonium Formate + 0.1% Formic Acid in Water (pH ~3.0). Acidic pH is vital for Thiamine stability.[1]
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Precipitation Reagent: 10% Trichloroacetic Acid (TCA) in water OR Methanol containing 0.2 M Zinc Sulfate.

Instrumentation Setup

- LC System: UHPLC capable of 600+ bar backpressure.
- Column: Kinetex F5 (PFP) or Waters ACQUITY HSS T3.
  - Dimensions: 100 mm x 2.1 mm, 1.7 µm or 2.6 µm particle size.
- Mass Spectrometer: Triple Quadrupole (QqQ) with Electrospray Ionization (ESI+).

LC Gradient Conditions

- Flow Rate: 0.3 mL/min
- Column Temp: 35°C
- Injection Vol: 5 - 10 µL

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Time (min)	% Mobile Phase A (Aq)	% Mobile Phase B (Org)	Description
0.00	98	2	Loading/Desalting
1.00	98	2	Hold
4.00	60	40	Elution Gradient
4.10	5	95	Wash
5.50	5	95	Wash Hold
5.60	98	2	Re-equilibration
8.00	98	2	Ready for next inj.

Mass Spectrometry Parameters (MRM)

Thiamine ionizes in positive mode ([M+H]+). The fragmentation typically involves the cleavage of the methylene bridge between the pyrimidine and thiazole rings.[2]

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Dwell Time (ms)
Thiamine	265.1	122.1	15 - 20	50
Thiamine-13C3	268.1	125.1	15 - 20	50

Note: The +3 Da shift in the product ion (122 -> 125) confirms the label is located on the pyrimidine ring fragment, which is common for commercial 13C3 standards.

Sample Preparation (Whole Blood/Plasma)[4][5][6][7]

Critical Warning: Thiamine is light-sensitive. Perform all steps under yellow light or in amber glassware.

- Lysis (Whole Blood only): Freeze-thaw sample once to lyse erythrocytes (where 90% of thiamine resides as TPP).

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- Note: If measuring Total Thiamine, an enzymatic digestion step with Acid Phosphatase is required here to convert TPP -> Thiamine. If measuring free thiamine, skip digestion.

- Spiking: Aliquot 100 µL of sample into a microcentrifuge tube. Add 10 µL of Thiamine-13C3 Working Solution (e.g., 500 ng/mL). Vortex for 10 sec.
- Precipitation: Add 300 µL of Precipitation Reagent (Methanol/ZnSO4 or TCA).
- Mixing: Vortex vigorously for 1 minute.
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer the clear supernatant to an amber autosampler vial.
- Injection: Inject into the LC-MS/MS system.

Validation & Quality Control

To ensure E-E-A-T (Expertise, Authoritativeness, Trustworthiness), the method must be validated against known standards.

- Linearity: Construct a calibration curve (1 – 500 ng/mL) plotting the Area Ratio (Thiamine / Thiamine-13C3) vs. Concentration Ratio.
- Carryover: Inject a blank solvent immediately after the highest standard. Thiamine is "sticky" on glass; use polypropylene vials if carryover is observed.
- Stability: Processed samples should be kept at 4°C in the autosampler and analyzed within 24 hours due to potential oxidation to thiochrome (which is not detected in this MRM channel).

References

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